

# Gypenoside XLIX: A Technical Guide to its Chemical Structure, Properties, and Biological Activity

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	gypenoside XLIX	
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#### **Abstract**

Gypenoside XLIX, a prominent dammarane-type triterpenoid saponin isolated from Gynostemma pentaphyllum, has garnered significant scientific interest for its diverse and potent pharmacological activities.[1][2][3] This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and multifaceted biological effects of gypenoside XLIX. It details the molecular mechanisms underlying its therapeutic potential, focusing on key signaling pathways it modulates. Experimental protocols from pivotal studies are outlined, and quantitative data are systematically presented to facilitate comparative analysis. This document aims to serve as a valuable resource for researchers and professionals engaged in natural product chemistry, pharmacology, and drug discovery.

### **Chemical Structure and Physicochemical Properties**

**Gypenoside XLIX** is a complex glycoside with a dammarane triterpene core. Its chemical structure has been elucidated through spectroscopic analysis.

Chemical Structure:

Chemical structure of gypenoside XLIX



Figure 1: 2D chemical structure of gypenoside XLIX.

Table 1: Physicochemical Properties of Gypenoside XLIX

Property	Value	Source
Molecular Formula	C52H86O21	[4]
Molecular Weight	1047.23 g/mol	[4][5]
IUPAC Name	(3S,5S,8R,9S,10S,13R,14R,17 S)-17-[(2S)-2-hydroxy-6-methyl-1- [(2R,3R,4S,5S,6R)-3,4,5-trihydroxy-6- (hydroxymethyl)oxan-2- yl]oxyhept-5-en-2-yl]-3- [(2S,3R,4S,5S)-5-hydroxy-3- [(2S,3R,4R,5R,6S)-3,4,5-trihydroxy-6-methyloxan-2- yl]oxy-4-[(2S,3R,4S,5R)-3,4,5-trihydroxyoxan-2-yl]oxyoxan-2-yl]oxyoxan-2-yl]oxy-4,4,8,14-tetramethyl- 2,3,5,6,7,9,11,12,13,15,16,17-dodecahydro-1H- cyclopenta[a]phenanthrene- 10-carbaldehyde	[4]
Physical Description	White powder	[5]
Solubility	Soluble in DMSO, Pyridine, Methanol, Ethanol	[5]
Purity	≥98% (Commercially available)	[5]

# Pharmacological Properties and Biological Activities



**Gypenoside XLIX** exhibits a broad spectrum of pharmacological effects, positioning it as a promising candidate for the development of novel therapeutics for various diseases.[1][6] Its primary activities include anti-inflammatory, antioxidant, neuroprotective, and metabolic regulatory effects.

Table 2: Summary of Pharmacological Activities of Gypenoside XLIX

Pharmacological Activity	Key Findings
Anti-inflammatory	Inhibits NF-κB activation via a PPAR-α-dependent pathway.[7] Reduces the expression of pro-inflammatory cytokines like TNF-α, IL-1β, and IL-6.[2]
Antioxidant	Mitigates oxidative damage by suppressing ROS levels and enhancing the activity of antioxidant enzymes.[1][8]
Neuroprotective	Alleviates ischemic stroke-related damage by promoting mitochondrial autophagy in neuronal cells and reducing intracellular ROS accumulation.[8]
Metabolic Regulation	Improves insulin sensitivity and ameliorates hepatic steatosis.[2] Reduces atherosclerosis by regulating intestinal microbiota and alleviating inflammation.[9]
Hepatoprotective	Shows protective effects against fatty liver.[10] [11]
Cardioprotective	Possesses anti-atherogenic effects.[9]

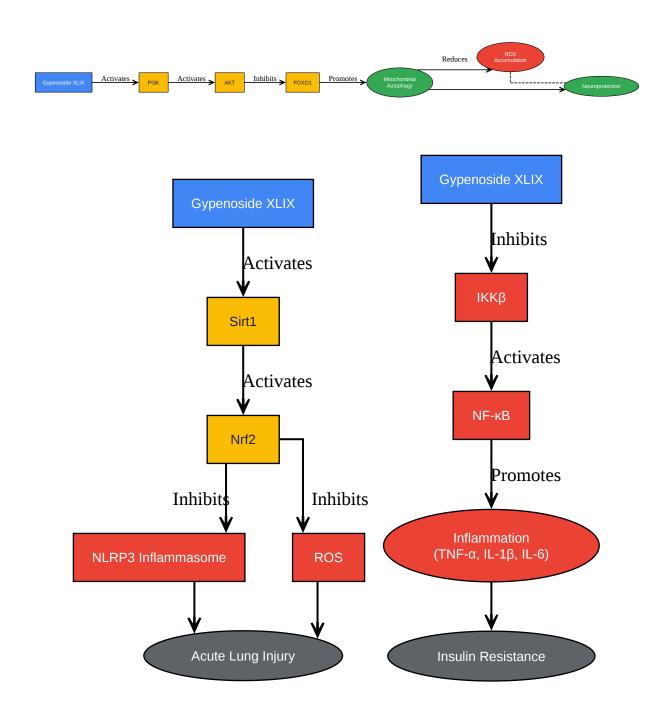
# **Molecular Mechanisms and Signaling Pathways**

**Gypenoside XLIX** exerts its biological effects by modulating several key signaling pathways. Understanding these mechanisms is crucial for its therapeutic application.

## PI3K/AKT/FOXO1 Signaling Pathway in Ischemic Stroke



In the context of ischemic stroke, **gypenoside XLIX** has been shown to provide neuroprotection by activating the PI3K/AKT/FOXO1 signaling pathway. This activation promotes mitochondrial autophagy in neuronal cells and reduces the accumulation of reactive oxygen species (ROS), thereby mitigating cellular damage.[8]



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- To cite this document: BenchChem. [Gypenoside XLIX: A Technical Guide to its Chemical Structure, Properties, and Biological Activity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15543985#chemical-structure-and-properties-of-gypenoside-xlix]

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